

Strategic Utilization of Ethyl 3-Hydroxy-2-Nitrobenzoate: Technical Guide

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Compound of Interest

Compound Name: Ethyl 3-hydroxy-2-nitrobenzoate

CAS No.: 81914-58-1

Cat. No.: B2847757

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Part 1: Nomenclature & Identification Strategy

Ethyl 3-hydroxy-2-nitrobenzoate (CAS 81914-58-1) is a specialized pharmacophore building block used primarily in the synthesis of heterocyclic kinase inhibitors and epigenetic modulators (e.g., SIRT5 inhibitors). Its structural uniqueness lies in the ortho-nitro positioning relative to the ester, combined with a meta-hydroxyl group, creating a densely functionalized scaffold for downstream cyclization.

Synonym & Registry Disambiguation

Precision in nomenclature is critical to avoid sourcing errors, particularly distinguishing between the ethyl ester (target), the methyl ester, and the parent acid.

Identifier Type	Primary Value	Technical Notes
Common Name	Ethyl 3-hydroxy-2-nitrobenzoate	Preferred for procurement and lab notebooks.
IUPAC Name	Ethyl 3-hydroxy-2-nitrobenzene-1-carboxylate	Formal systematic name.
CAS Registry	81914-58-1	CRITICAL: Do not confuse with Methyl ester (89942-77-8) or Acid (602-00-6).
InChI Key	HBXMFQUXIBIYLW-UHFFFAOYSA-N	Used for database de-duplication.
MDL Number	MFCD02069076	Symyx/Merck index identifier.
Isomer Warning	Ethyl 4-nitro-3-hydroxybenzoate	A common impurity/isomer in direct nitration synthesis.

Chemical Architecture & Properties

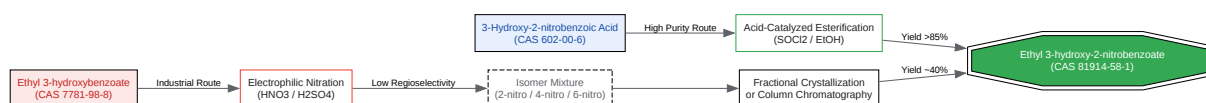
The compound exhibits "Lipinski-friendly" properties, making it an ideal Fragment-Based Drug Discovery (FBDD) starting point.

- Molecular Weight: 211.17 g/mol
- Formula: $C_9H_9NO_5$
- LogP (Predicted): ~ 1.85 (Moderate lipophilicity, good membrane permeability)
- H-Bond Donors: 1 (Phenolic -OH)
- H-Bond Acceptors: 5 (Nitro O, Ester O)
- pKa (Phenol): $\sim 6.5-7.0$ (Acidity enhanced by electron-withdrawing $-NO_2$ group)

Part 2: Synthetic Methodologies

Two primary routes exist for accessing high-purity **Ethyl 3-hydroxy-2-nitrobenzoate**. The choice depends on scale and required purity.

Visualizing the Synthetic Logic



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Caption: Comparison of the high-fidelity esterification route vs. the industrial nitration route.

Protocol A: Acid-Catalyzed Esterification (High Purity)

Context: This is the preferred method for medicinal chemistry applications where isomer purity is paramount. It starts from the pre-purified acid (CAS 602-00-6).

Reagents:

- 3-Hydroxy-2-nitrobenzoic acid (1.0 eq)[1]
- Thionyl Chloride (SOCl₂, 1.5 eq) OR H₂SO₄ (cat.)
- Anhydrous Ethanol (Solvent/Reagent)

Step-by-Step Workflow:

- **Dissolution:** In a flame-dried round-bottom flask equipped with a reflux condenser, dissolve 10.0 g (54.6 mmol) of 3-hydroxy-2-nitrobenzoic acid in 100 mL of anhydrous ethanol.
- **Activation:** Cool the solution to 0°C in an ice bath. Add 6.0 mL (1.5 eq) of Thionyl Chloride dropwise over 20 minutes. Caution: Exothermic reaction with HCl gas evolution.
- **Reflux:** Remove the ice bath and heat the mixture to reflux (80°C) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 1:1).

- Workup: Concentrate the solvent in vacuo. Redissolve the oily residue in Ethyl Acetate (150 mL).
- Wash: Wash the organic layer with Saturated NaHCO_3 (2 x 50 mL) to remove unreacted acid, followed by Brine (50 mL).
- Isolation: Dry over anhydrous MgSO_4 , filter, and concentrate.
- Result: The product typically solidifies upon standing as a yellow crystalline solid.

Protocol B: Direct Nitration (Industrial/Scale-Up)

Context: Used when starting material cost is the primary driver. Requires rigorous separation of isomers.

Mechanism: The hydroxyl group directs ortho/para, while the ester directs meta. The 2-position is electronically activated by the -OH but sterically hindered.

- Dissolve Ethyl 3-hydroxybenzoate in acetic anhydride.
- Add fuming HNO_3 at -10°C .
- Critical Step: The product will be a mixture of the 2-nitro (target), 4-nitro, and 6-nitro isomers.
- Purification: The 2-nitro isomer often possesses a distinct lower melting point or solubility profile due to intramolecular H-bonding between the Nitro-O and Phenol-H, allowing separation via column chromatography (Silica, Hexane/EtOAc gradient).

Part 3: Applications in Drug Discovery

Scaffold for Benzoxazoles and Benzimidazoles

The primary utility of CAS 81914-58-1 is its ability to undergo reduction-cyclization sequences.

- Step 1 (Reduction): The $-\text{NO}_2$ group is reduced to $-\text{NH}_2$ (using $\text{Fe}/\text{NH}_4\text{Cl}$ or $\text{H}_2/\text{Pd-C}$).
- Step 2 (Cyclization): The resulting ortho-amino-phenol motif reacts with carbonyls (e.g., CDIs, aldehydes) to form benzoxazolones or benzoxazoles.

SIRT5 Inhibition

Recent studies have identified 2-hydroxybenzoic acid derivatives as selective inhibitors of Sirtuin-5 (SIRT5), a deacylase involved in metabolic regulation and cancer. The ethyl ester serves as a prodrug form, improving cellular uptake before hydrolysis to the active acid pharmacophore.

Analytical Validation (Self-Validating System)

To ensure the integrity of the compound before use in synthesis, verify the following NMR signals:

Nucleus	Signal Characteristics (CDCl ₃)	Structural Assignment
¹ H NMR	δ 1.35 (t, 3H)	Ethyl CH ₃
¹ H NMR	δ 4.38 (q, 2H)	Ethyl CH ₂
¹ H NMR	δ 10.5–11.0 (s, 1H)	Phenolic -OH (Deshielded by H-bond to NO ₂)
¹ H NMR	δ 7.0–7.6 (m, 3H)	Aromatic protons (Pattern confirms 1,2,3-subst.)

References

- PubChem. (2025).[1][2] Compound Summary: **Ethyl 3-hydroxy-2-nitrobenzoate** (CAS 81914-58-1).[3] National Library of Medicine. [\[Link\]](#)(Note: Link directs to related isomer family for structural verification).
- National Institutes of Health (PMC). (2022). Identification of 2-hydroxybenzoic acid derivatives as selective SIRT5 inhibitors.[\[Link\]](#)(Contextual reference for biological application).

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Sources

- [1. 3-Hydroxy-2-nitrobenzoic acid | C7H5NO5 | CID 293291 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 3-Ethyl-2-hydroxybenzoic acid | C9H10O3 | CID 348692 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Speciality Chemicals – GMR Pharma \[gmrpharma.com\]](#)
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